

Barium Arsenate Precipitation: Key Experimental Data

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Compound Focus: Barium arsenate

CAS No.: 13477-04-8

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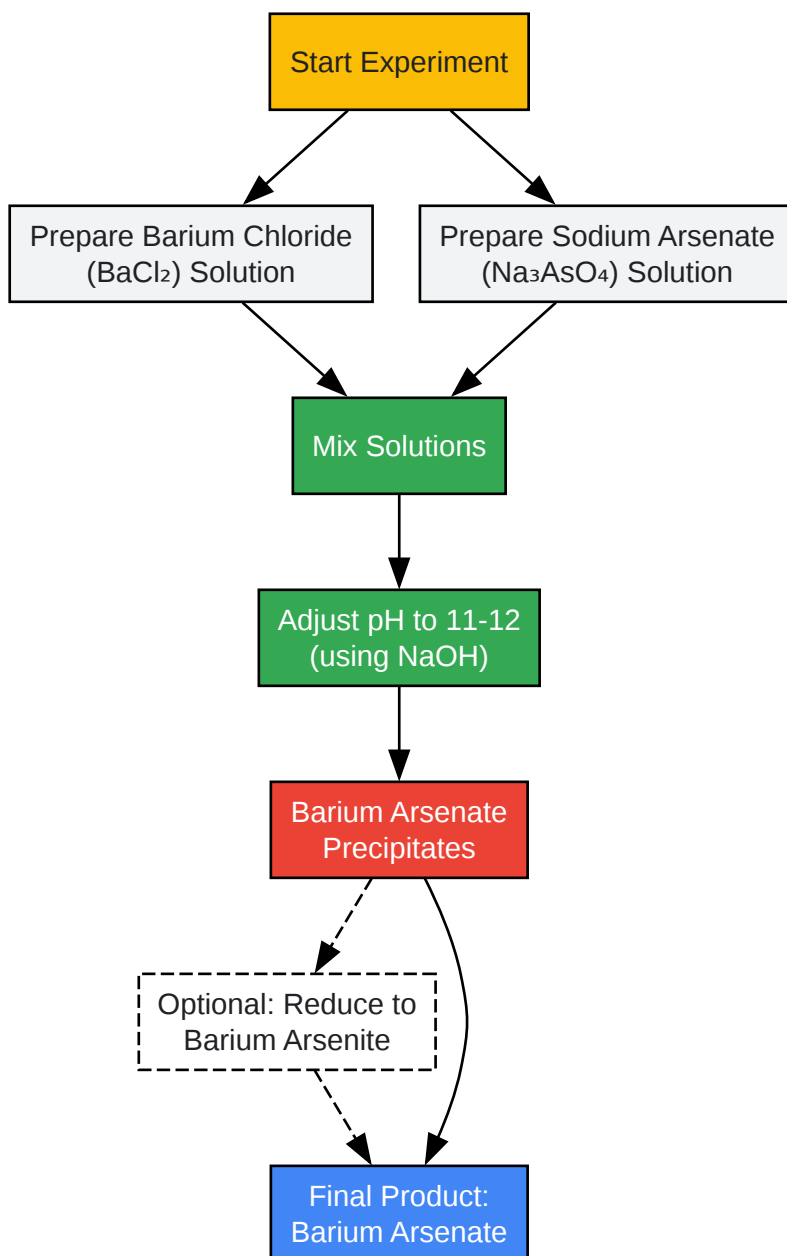
For quick reference, here are the core quantitative data points for two common **barium arsenate** solid phases.

Property	Ba ₃ (AsO ₄) ₂ (Barium Arsenate)	BaHAsO ₄ ·H ₂ O (Barium Hydrogen Arsenate)
Reported Solubility Product (K _{sp})	10 ^{-23.53} (Range: 10 ^{-23.01} to 10 ^{-24.00}) [1]	10 ^{-5.60} (Range: 10 ^{-5.23} to 10 ^{-5.89}) [1]
Standard Gibbs Free Energy of Formation (ΔG°f)	-3113.40 kJ/mol [1]	-1544.47 kJ/mol [1]
Stable pH Range for Formation	High pH (neutral to alkaline, specifically noted at pH 13.03-13.10) [1]	Low to neutral pH (3.63-7.43) [1]
Final Arsenic Concentration	Can be reduced below 0.1 mg/L under optimal conditions [2]	Information not specified in search results
Crystal Morphology	Granular aggregates or small leafy crystals (depending on precipitation temperature) [1]	Information not specified in search results

Detailed Experimental Protocol: Precipitation from Barium Chloride and Sodium Arsenate

This is a common method for generating **barium arsenate** precipitates in a laboratory setting [3].

Principle: The process involves a reaction between barium chloride and sodium arsenate in an aqueous solution, leading to the precipitation of **barium arsenate**. This primary precipitate can then be reduced under controlled conditions to form barium arsenite, though the focus here is on the arsenate [3].



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Materials & Equipment:

- **Reagents:** Barium chloride (BaCl_2), sodium arsenate (Na_3AsO_4), sodium hydroxide (NaOH), deionized water.
- **Labware:** Beakers, stirrer, pH meter, weighing balance, filtration setup (e.g., vacuum filter), drying oven.

Step-by-Step Procedure:

- **Solution Preparation:** Prepare separate aqueous solutions of barium chloride and sodium arsenate.
- **Mixing:** Slowly add the sodium arsenate solution to the barium chloride solution under constant stirring.
- **pH Adjustment:** Adjust the pH of the reaction mixture to a range between **11 and 12** using a sodium hydroxide solution. This high pH favors the formation of the less soluble $\text{Ba}_3(\text{AsO}_4)_2$ solid [1] [3].
- **Precipitation:** Continue stirring for a predetermined time to allow for complete precipitation.
- **Filtration & Washing:** Filter the precipitate from the solution. Wash the solid with deionized water to remove soluble impurities like chloride and sodium ions.
- **Drying:** Dry the precipitate in an oven at a low temperature for characterization.

Troubleshooting Common Issues

Problem	Potential Cause	Solution
High Arsenic in Filtrate	Incorrect pH; Wrong solid phase; Insufficient Ba^{2+}	Confirm pH is >12 to favor $\text{Ba}_3(\text{AsO}_4)_2$ formation [1]. Ensure stoichiometric amounts of reactants.
Poorly Defined or Amorphous Precipitate	Rapid precipitation; Low temperature	Slow down reagent addition rate. Gently heat the reaction mixture to promote crystal growth.
Formation of Barium Hydrogen Arsenate ($\text{BaHAsO}_4 \cdot \text{H}_2\text{O}$)	pH is too low (acidic to neutral)	Re-precipitate by adjusting the solution pH to >12 with NaOH [1].
Co-precipitation with Sulfate	Sulfate ions (SO_4^{2-}) in water	Use high-purity deionized water. Barium sulfate (barite) is highly insoluble and can

Problem	Potential Cause	Solution
		incorporate arsenate, complicating the process [4].

Frequently Asked Questions (FAQs)

Q1: Why is controlling pH so critical in this precipitation? The pH directly determines which solid phase forms. At **low to neutral pH (3.63-7.43)**, the more soluble **barium hydrogen arsenate (BaHAsO₄·H₂O)** is favored. At **high pH (neutral to >13)**, the much less soluble **barium arsenate (Ba₃(AsO₄)₂)** is stable. Using the wrong pH will result in poor arsenic removal [1].

Q2: Can this method achieve regulatory levels for arsenic in water? Yes. When optimized to form Ba₃(AsO₄)₂ at high pH, the process can reduce arsenic(V) concentrations in solution to **below 0.1 mg/L** [2].

Q3: What are the primary safety considerations?

- **Toxicity:** Both arsenic and barium are toxic. All work must be conducted in a fume hood using appropriate personal protective equipment (PPE) [3].
- **Waste Disposal:** The resulting precipitate is a hazardous waste and must be collected, labeled, and disposed of according to your institution's hazardous waste protocols.

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